

# 2,4,5-Trifluorobenzoic acid melting point and boiling point data

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## Compound of Interest

Compound Name: 2,4,5-Trifluorobenzoic acid

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An In-depth Technical Guide to the Physicochemical Properties of **2,4,5-Trifluorobenzoic Acid**

This technical guide provides comprehensive data and experimental methodologies for determining the melting and boiling points of **2,4,5-Trifluorobenzoic acid**, a key intermediate in the synthesis of pharmaceuticals, agrichemicals, and polymers. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Physical Properties Data

The melting point of **2,4,5-Trifluorobenzoic acid** has been reported within a range, which is typical for organic compounds and can be influenced by purity. The boiling point data is not consistently available in the literature.

Physical Property	Value (°C)
Melting Point	94 - 96[1][2]
	98 - 101[3]
	101 - 102[4]
Boiling Point	Not available[3]

## Experimental Protocols

The determination of melting and boiling points are fundamental techniques for the characterization and purity assessment of chemical compounds.<sup>[5]</sup> The presence of impurities typically leads to a depression of the melting point and a broadening of its range.<sup>[5]</sup>

## Melting Point Determination

A common and effective method for determining the melting point of a solid organic compound like **2,4,5-Trifluorobenzoic acid** is the capillary tube method, often performed using a Mel-Temp apparatus or a Thiele tube setup.

Apparatus and Materials:

- Mel-Temp apparatus or Thiele tube
- Capillary tubes (sealed at one end)
- Thermometer or digital temperature probe
- **2,4,5-Trifluorobenzoic acid** sample
- Mortar and pestle or spatula for powdering the sample
- Heating medium (e.g., mineral oil for Thiele tube)

Procedure:

- **Sample Preparation:** A small amount of the crystalline **2,4,5-Trifluorobenzoic acid** is finely powdered to ensure uniform heating.<sup>[6]</sup>
- **Capillary Tube Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, achieving a sample depth of 2-3 mm.<sup>[5][7]</sup>
- **Apparatus Setup:** The loaded capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then inserted into the heating block of a Mel-Temp apparatus or an oil-filled Thiele tube.<sup>[6]</sup>

- **Approximate Determination (Fast Run):** The apparatus is heated at a relatively fast rate (5-10 °C per minute) to quickly determine an approximate melting range. This provides a target for a more accurate measurement.<sup>[5]</sup>
- **Accurate Determination (Slow Run):** A fresh sample is prepared and the apparatus is allowed to cool to at least 20 °C below the approximate melting point. The sample is then heated slowly, at a rate of about 2 °C per minute, as the temperature approaches the expected melting point.<sup>[5]</sup>
- **Data Recording:** Two temperatures are recorded to define the melting range:
  - The temperature at which the first drop of liquid appears.
  - The temperature at which the last crystal of the solid melts completely.<sup>[5]</sup> A narrow melting range (typically 0.5-2.0 °C) is indicative of a pure compound.<sup>[5]</sup>

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. A common method for its determination on a small scale involves using a Thiele tube.<sup>[8]</sup>

Apparatus and Materials:

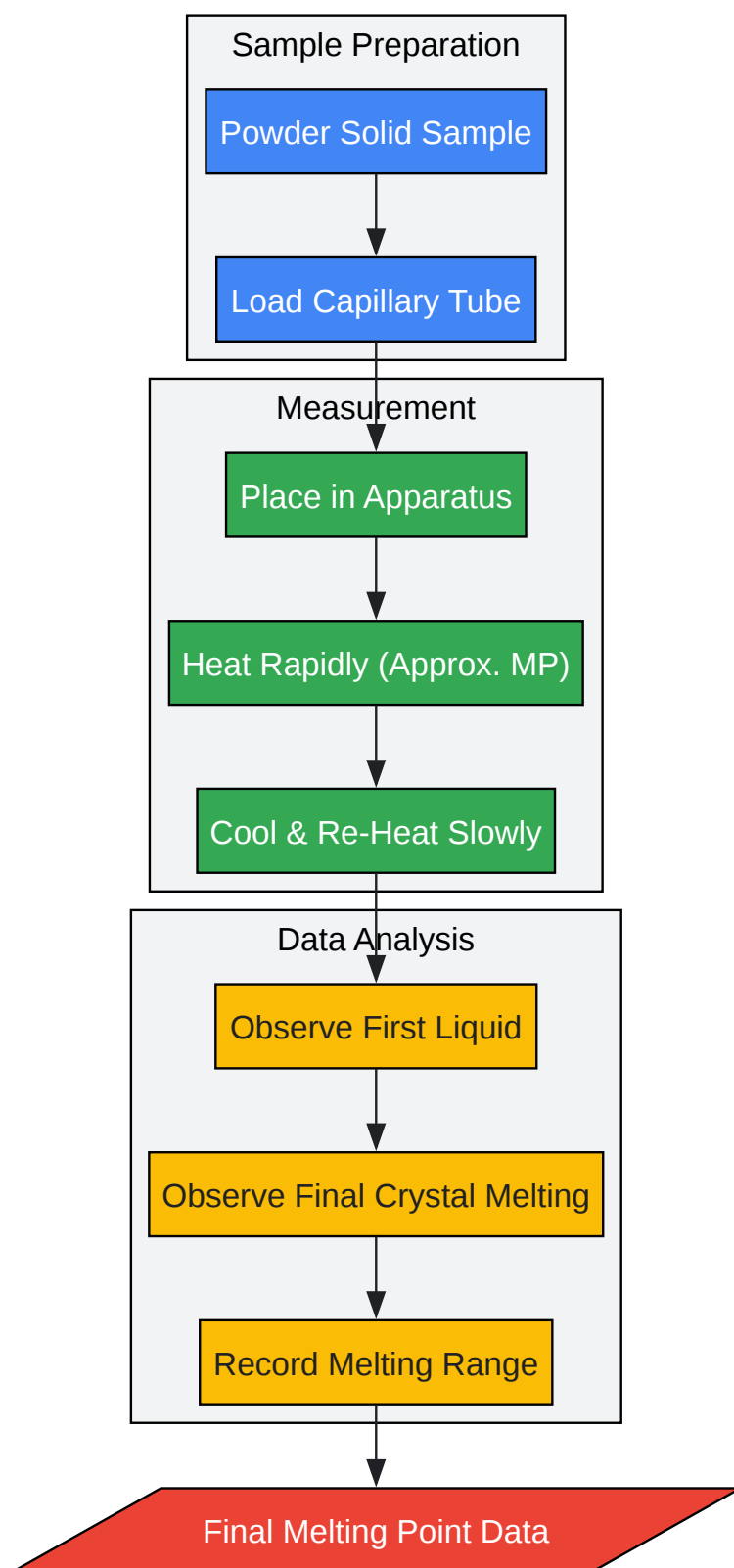
- Thiele tube
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Liquid sample
- Heat source (Bunsen burner)
- Liquid paraffin or mineral oil

#### Procedure:

- **Sample Preparation:** A small amount (a few milliliters) of the liquid is placed into a small test tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed into the test tube with its open end submerged in the liquid.[\[8\]](#)[\[9\]](#)
- **Apparatus Assembly:** The test tube is attached to a thermometer and immersed in the oil of a Thiele tube.[\[8\]](#)
- **Heating:** The side arm of the Thiele tube is gently heated. This design allows convection currents to maintain a uniform temperature throughout the oil bath without stirring.[\[8\]](#)
- **Observation:** As the temperature rises, air trapped in the capillary tube will expand and exit. As the liquid's boiling point is reached, a continuous and rapid stream of bubbles will emerge from the capillary tube's open end.[\[9\]](#)
- **Data Recording:** The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the stream of bubbles stops and the liquid is drawn back into the capillary tube.[\[8\]](#)[\[9\]](#) This temperature is recorded along with the atmospheric pressure.

## Visualized Workflow

The following diagram illustrates the standardized workflow for determining the melting point of a solid organic compound using the capillary method.



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Caption: Workflow for experimental melting point determination.

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